

Endrin-Ketone Bioaccumulation in Aquatic Organisms: A Technical Guide

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Compound of Interest				
Compound Name:	Endrin-ketone			
Cat. No.:	B13788095	Get Quote		

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Executive Summary

Endrin-ketone is a primary transformation product and metabolite of the organochlorine pesticide endrin.[1] While direct experimental data on its bioaccumulation in aquatic life is not extensive, its physicochemical properties, particularly a high octanol-water partition coefficient (log Kow), strongly indicate a significant potential for bioconcentration in aquatic organisms.[1] [2] This technical guide synthesizes available data to provide a comprehensive overview of endrin-ketone's bioaccumulation potential, metabolic formation, and the analytical methodologies for its detection. This document serves as a critical resource for environmental fate and ecotoxicology research.

Introduction

Endrin, a now-banned organochlorine pesticide, persists in the environment and can transform into more stable metabolites, including **endrin-ketone**.[1][3] This transformation occurs through photo-isomerization in surface waters when endrin is exposed to sunlight and also through metabolic processes within organisms.[1][4] Understanding the bioaccumulation potential of **endrin-ketone** is crucial for a complete environmental risk assessment of endrin contamination.



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Physicochemical Properties and Bioaccumulation Potential

The tendency of a chemical to bioaccumulate in an organism is often predicted by its octanol-water partition coefficient (log Kow). A higher log Kow value suggests a greater propensity to partition from water into the fatty tissues of aquatic organisms.[1]

Quantitative Data on Endrin-Ketone Bioaccumulation Potential

While direct experimental measurements of the Bioconcentration Factor (BCF) and Bioaccumulation Factor (BAF) for **endrin-ketone** are limited in publicly available literature, estimations based on its log Kow provide valuable insight into its environmental behavior.[1][2]

Parameter	Value	Method	Indication	Reference
Log Kow	4.99	Estimated	High lipophilicity	[2]
Bioconcentration Factor (BCF)	3,500	Estimated from Log Kow	High potential for bioconcentration from water	[2][4][5]

Note: A BCF value greater than 2,000 is generally considered bioaccumulative.[1]

Formation and Metabolism

Endrin-ketone is formed in the environment and within organisms through distinct pathways.

Environmental Formation

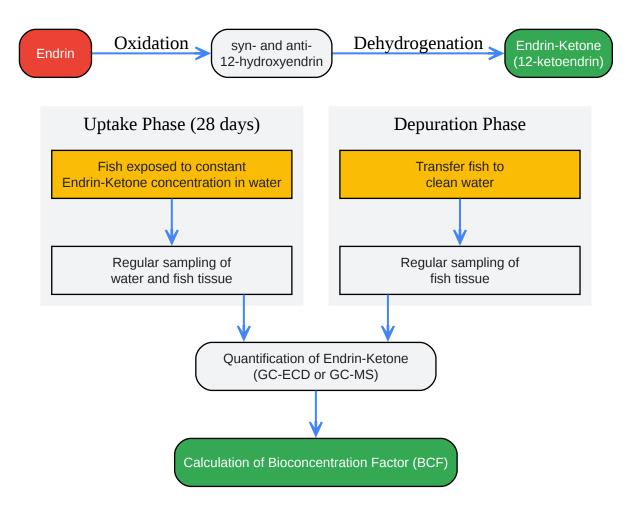
In the aquatic environment, endrin undergoes photo-isomerization when exposed to sunlight, leading to the formation of **endrin-ketone** and, to a lesser extent, endrin aldehyde.[2][3][4]

Metabolic Pathway

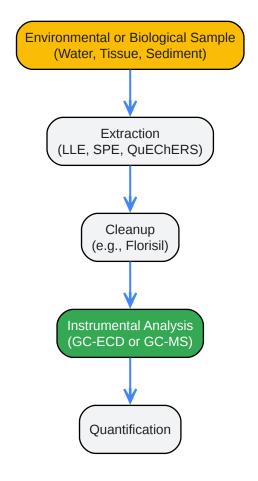
Within organisms, endrin is metabolized to **endrin-ketone**. The primary metabolic route involves the oxidation of the methylene bridge of the endrin molecule to form syn- and anti-12-



hydroxyendrin. This intermediate is then further dehydrogenated to produce 12-ketoendrin, also known as **endrin-ketone**.[1] This metabolic conversion is a critical factor in assessing the overall toxicity and bioaccumulation of endrin, as the parent compound is transformed into a more persistent ketone form.[1]







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